

"Antifungal agent 94" chemical structure and properties

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Compound of Interest

Compound Name: Antifungal agent 94

Cat. No.: B12372328

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In-depth Technical Guide: Antifungal Agent 94

For Researchers, Scientists, and Drug Development Professionals

Introduction

Antifungal agent 94, also identified as compound 49 in recent literature, is a novel flavonoid derivative showcasing significant potential as a potent antifungal agent.^[1] This technical guide provides a comprehensive overview of its chemical structure, known properties, and the methodologies relevant to its synthesis and evaluation. The information presented herein is based on publicly available data and is intended to serve as a foundational resource for researchers in the fields of mycology, agrochemicals, and drug discovery.

Chemical Structure and Properties

Antifungal agent 94 is a synthetically derived flavonoid substituted with a 5-sulfonyl-1,3,4-thiadiazole moiety.^[1]

Chemical Name: 2-((5-(butylsulfonyl)-1,3,4-thiadiazol-2-yl)imino)-6-chloro-3-(4-chlorophenyl)-2,3-dihydro-4H-chromen-4-one

Molecular Formula: C₁₇H₁₇ClN₂O₆S₂

Molecular Weight: 444.91 g/mol

CAS Number: 3030502-21-4

Physicochemical Properties (Predicted)

Property	Value
Boiling Point	630.7 ± 65.0 °C
Density	1.62 ± 0.1 g/cm ³

Note: The physicochemical properties listed above are predicted and have not been experimentally verified in the available literature.

Antifungal Activity

Antifungal agent 94 has demonstrated notable efficacy against the plant pathogenic fungus *Rhizoctonia solani*. The following table summarizes the reported quantitative data.[\[1\]](#)

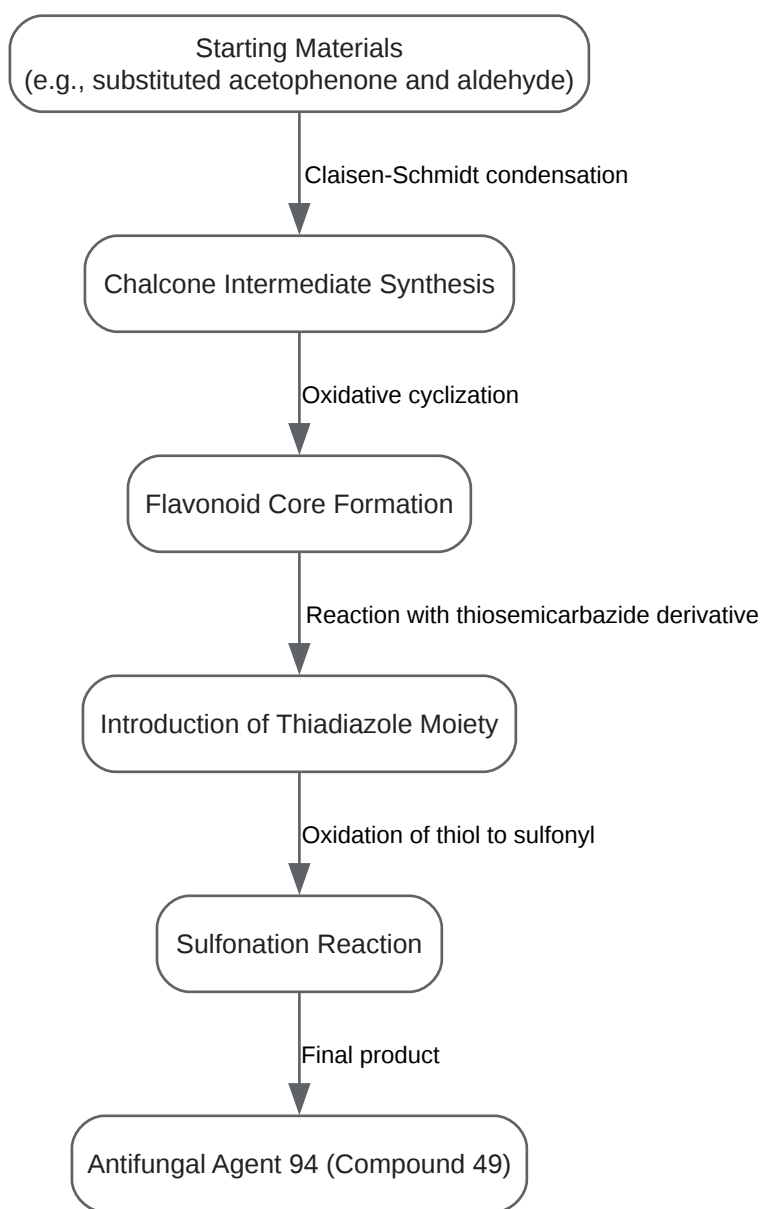
Fungal Species	EC ₅₀ (µg/mL)	EC ₅₀ (µM)
<i>Rhizoctonia solani</i>	0.46	0.28

Experimental Protocols

While the full, detailed experimental protocols from the primary research are not publicly available, this section outlines a generalized methodology for the synthesis and antifungal evaluation of similar flavonoid derivatives, based on standard laboratory practices.

General Synthesis of 5-Sulfonyl-1,3,4-thiadiazole-Substituted Flavonoids

The synthesis of compounds like **Antifungal agent 94** typically involves a multi-step process. A plausible synthetic workflow is outlined in the diagram below. The initial steps would likely involve the synthesis of the flavonoid core, followed by the introduction of the 1,3,4-thiadiazole ring and subsequent sulfonation.



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Caption: A potential synthetic workflow for **Antifungal agent 94**.

In Vitro Antifungal Activity Assay: Mycelium Growth Rate Method

The antifungal activity against *Rhizoctonia solani* is commonly determined using the mycelium growth rate method.

- **Preparation of Fungal Plates:** *Rhizoctonia solani* is cultured on a suitable medium, such as Potato Dextrose Agar (PDA), until a mature mycelial mat is formed.
- **Preparation of Test Compounds:** **Antifungal agent 94** is dissolved in an appropriate solvent (e.g., DMSO) to create a stock solution. Serial dilutions are then prepared to achieve the desired test concentrations.
- **Poisoned Plate Technique:** The various concentrations of the antifungal agent are incorporated into molten PDA. The amended PDA is then poured into sterile Petri dishes.
- **Inoculation:** A small plug of the actively growing mycelium of *R. solani* is placed at the center of each agar plate containing the antifungal agent. A control plate containing only the solvent is also prepared.
- **Incubation:** The plates are incubated at an optimal temperature for fungal growth (typically 25-28°C) for a specified period.
- **Data Collection:** The diameter of the fungal colony is measured at regular intervals.
- **Calculation of Inhibition:** The percentage of mycelial growth inhibition is calculated using the formula: $\% \text{ Inhibition} = [(C - T) / C] * 100$ Where C is the average diameter of the mycelial colony in the control group, and T is the average diameter of the mycelial colony in the treatment group.
- **EC₅₀ Determination:** The half-maximal effective concentration (EC₅₀) is calculated by probit analysis of the concentration-response data.

Mechanism of Action

The precise mechanism of action for **Antifungal agent 94** has not been fully elucidated in the available literature. However, preliminary studies on a structurally related compound suggest that it may disrupt the normal growth of fungal hyphae, leading to disordered entanglement, shrinkage of the hyphal surface, and extravasation of cellular contents.^[1] Further research is required to determine the specific molecular target and signaling pathways affected by **Antifungal agent 94**.

Conclusion

Antifungal agent 94 is a promising new chemical entity with potent activity against the significant plant pathogen *Rhizoctonia solani*. Its novel structure as a 5-sulfonyl-1,3,4-thiadiazole-substituted flavonoid presents an interesting scaffold for the development of new antifungal agents. Further investigation into its spectrum of activity, mechanism of action, and potential for in vivo applications is warranted. This technical guide provides a foundational understanding of this compound for the scientific community, encouraging further research and development.

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References

- 1. pubs.acs.org [pubs.acs.org]
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